

The Discovery and Development of Benthiavalicarb: A Technical Guide

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Compound of Interest

Compound Name: *Benthiavalicarb*

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An In-depth Overview for Researchers and Drug Development Professionals

Benthiavalicarb is a novel fungicide from the carboxylic acid amide (CAA) group, specifically classified as a valinamide carbamate.[1] Developed through the collaborative efforts of Kumiai Chemical Industry Co., Ltd. and Ihara Chemical Industry Co., Ltd., it has demonstrated high efficacy against plant pathogens belonging to the Oomycetes class, such as *Phytophthora infestans* (late blight) and *Plasmopara viticola* (downy mildew).[2][3] This technical guide provides a comprehensive overview of the discovery, development, and mode of action of **benthiavalicarb**, with a focus on its chemical synthesis, biological activity, and the experimental methodologies used in its evaluation.

Physicochemical Properties

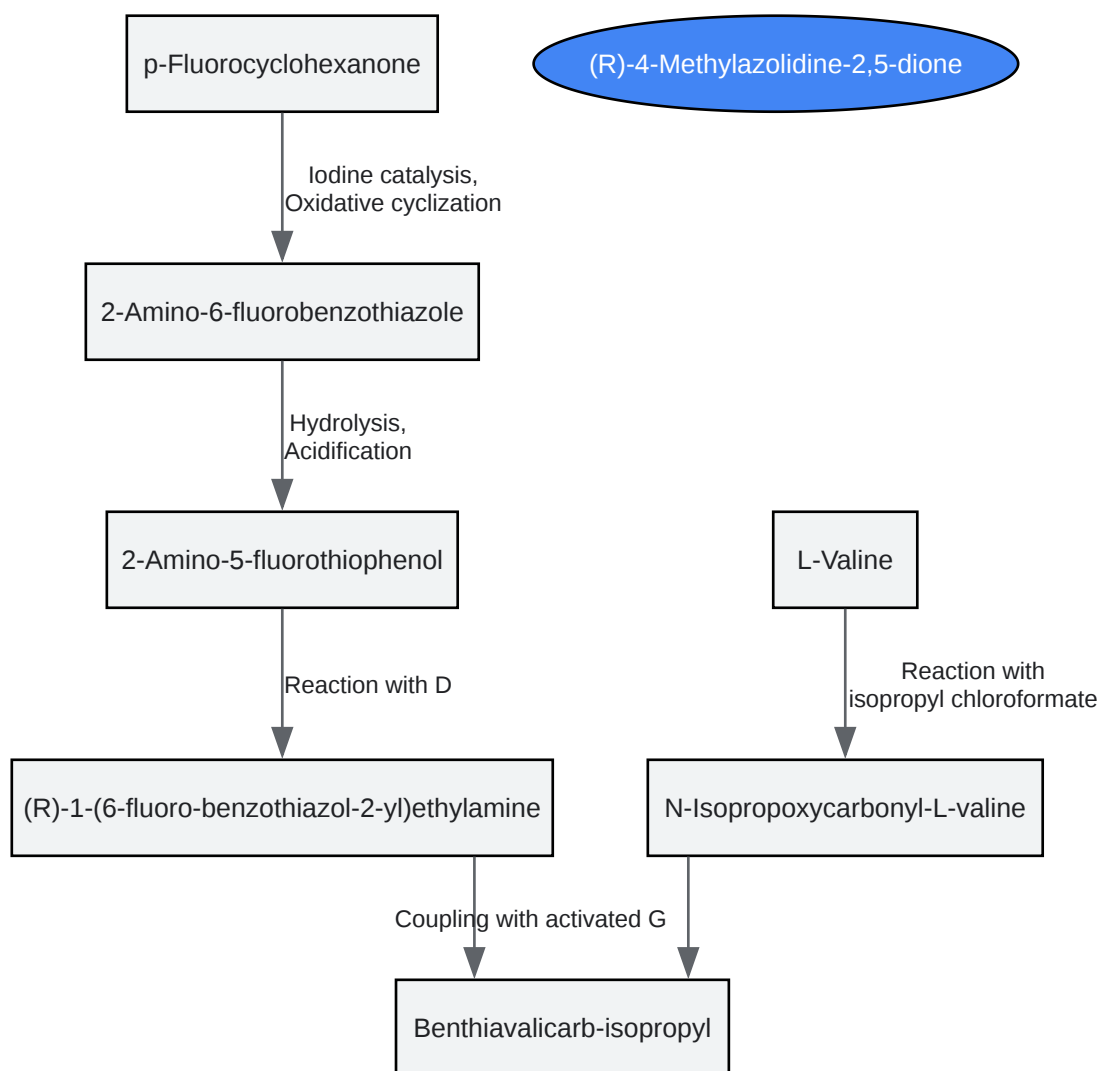
Benthiavalicarb is primarily used in its isopropyl ester form, **benthiavalicarb-isopropyl**, to enhance its uptake and translocation within the plant.[4] The physicochemical properties of **benthiavalicarb-isopropyl** are summarized in the table below.

Property	Value	Reference
IUPAC Name	propan-2-yl N-[(2S)-1-[[[(1R)-1-(6-fluoro-1,3-benzothiazol-2-yl)ethyl]amino]-3-methyl-1-oxobutan-2-yl]carbamate	[5]
CAS Registry Number	177406-68-7	[6]
Molecular Formula	C ₁₈ H ₂₄ FN ₃ O ₃ S	[6]
Molecular Weight	381.46 g/mol	[6]
Appearance	White powder	[5]
Melting Point	152 °C	[7]
Water Solubility (20 °C)	13.14 mg/L	[5]
LogP (octanol-water partition coefficient)	2.52 - 2.59	[5]
Vapor Pressure (25 °C)	5.4 x 10 ⁻¹⁰ mm Hg (estimated)	[8]
Dissociation Constant (pKa)	No dissociation between pH 1.12 and 12.81	[5]

Synthesis of Benthiavalicarb-isopropyl

The commercial synthesis of **benthiavalicarb-isopropyl** is a multi-step process that involves the preparation of a chiral benzothiazolyethylamine intermediate and its subsequent coupling with an N-protected L-valine derivative.[9][10] The key steps are outlined below.

Synthesis Pathway Diagram



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Figure 1: Chemical synthesis pathway of **Bentiavalicarb-isopropyl**.

Experimental Protocol: Synthesis

A representative synthesis protocol is as follows:

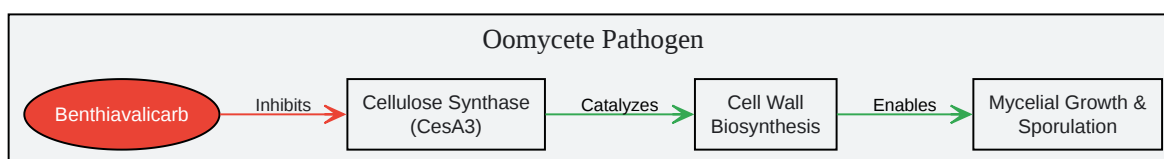
- Synthesis of 2-Amino-6-fluorobenzothiazole: p-Fluorocyclohexanone is reacted with thiourea in the presence of iodine as a catalyst, followed by oxidative cyclization to yield 2-amino-6-fluorobenzothiazole.^[10]
- Preparation of 2-Amino-5-fluorothiophenol: The 2-amino-6-fluorobenzothiazole is then hydrolyzed and acidified to produce 2-amino-5-fluorothiophenol.^[10]

- Synthesis of (R)-1-(6-fluoro-benzothiazol-2-yl)ethylamine: In a separate pathway, D-alanine is reacted with triphosgene to form (R)-4-methylazolidine-2,5-dione. This intermediate is then reacted with 2-amino-5-fluorothiophenol to produce the chiral amine, (R)-1-(6-fluoro-benzothiazol-2-yl)ethylamine.[10]
- Preparation of N-Isopropoxycarbonyl-L-valine: L-valine is reacted with isopropyl chloroformate to yield N-isopropoxycarbonyl-L-valine.[9]
- Final Coupling: The carboxyl group of N-isopropoxycarbonyl-L-valine is activated and then coupled in a one-pot reaction with (R)-1-(6-fluoro-benzothiazol-2-yl)ethylamine to produce **benthiavalicarb-isopropyl**.[9][10]

Mechanism of Action

Benthiavalicarb belongs to the Carboxylic Acid Amide (CAA) group of fungicides (FRAC Group 40).[11] Its mode of action is the inhibition of cellulose synthase, a crucial enzyme for cell wall biosynthesis in Oomycetes.[11] This disruption of cell wall formation leads to the inhibition of mycelial growth, sporulation, and germination of sporangia and cystospores.[12] [13]

Signaling Pathway Diagram



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Figure 2: Proposed mechanism of action of **Benthiavalicarb**.

Biological Activity

Benthiavalicarb exhibits excellent preventive, curative, translaminar, and systemic activity against a range of Oomycete pathogens.[11] It is particularly effective against late blight of potato and tomato, and downy mildew of grapes.[14]

In Vitro Efficacy

The in vitro activity of **benthiavalicarb**-isopropyl has been demonstrated against various *Phytophthora* species.

Pathogen	Iso (mg/L)	MIC (mg/L)	Reference
<i>Phytophthora infestans</i>	0.01 - 0.05	0.03 - 0.3	[13]
<i>Phytophthora capsici</i>	0.01 - 0.05	0.03 - 0.3	[13]
<i>Phytophthora palmivora</i>	0.01 - 0.05	0.03 - 0.3	[13]
<i>Phytophthora cactorum</i>	0.01 - 0.05	0.03 - 0.3	[13]
<i>Phytophthora nicotianae</i>	0.01 - 0.05	0.03 - 0.3	[13]
<i>Phytophthora porri</i>	0.01 - 0.05	0.03 - 0.3	[13]
<i>Phytophthora katsurae</i>	0.01 - 0.05	0.03 - 0.3	[13]
<i>Phytophthora megasperma</i>	0.01 - 0.05	0.03 - 0.3	[13]

In Vivo and Field Trial Efficacy

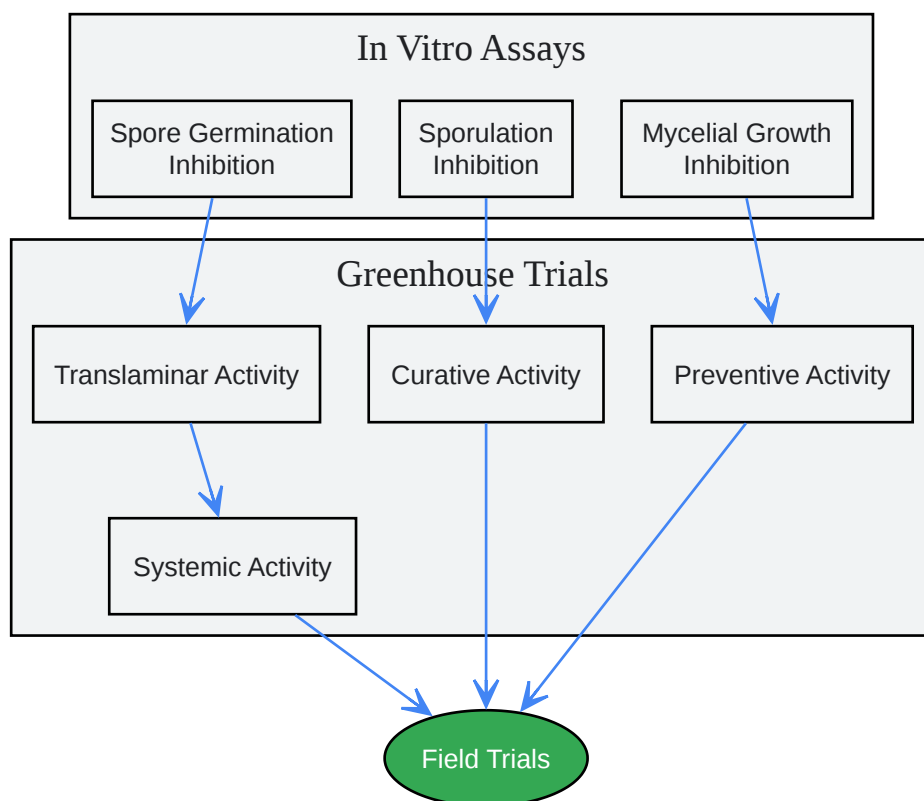
Field trials have confirmed the effectiveness of **benthiavalicarb**-isopropyl in controlling late blight in tomato and potato at application rates of 25-75 g a.i./ha.[\[12\]](#)

Crop	Disease	Application Rate (g a.i./ha)	Efficacy	Reference
Tomato	Late Blight (P. infestans)	25 - 75	Effective Control	[12]
Potato	Late Blight (P. infestans)	25 - 75	Effective Control	[12]

Experimental Protocols

The evaluation of **benthiavalicarb**'s efficacy involves a series of standardized in vitro and in vivo experiments.

Experimental Workflow Diagram



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Figure 3: General experimental workflow for fungicide evaluation.

In Vitro Bioassay: Mycelial Growth Inhibition

- Media Preparation: Prepare a suitable agar medium (e.g., potato dextrose agar) and amend with various concentrations of **benthiavalicarb**-isopropyl dissolved in a solvent like DMSO.
- Inoculation: Place a mycelial plug of the target Oomycete pathogen at the center of each agar plate.
- Incubation: Incubate the plates at an appropriate temperature (e.g., 20°C) in the dark.
- Data Collection: Measure the radial growth of the mycelium over time and compare it to a control (no fungicide).
- Analysis: Calculate the 50% inhibitory concentration (I_{50}) and the minimum inhibitory concentration (MIC).[\[13\]](#)

Greenhouse Trial: Preventive and Curative Activity

- Plant Cultivation: Grow susceptible host plants (e.g., tomato or potato seedlings) in pots under controlled greenhouse conditions.
- Fungicide Application:
 - Preventive: Apply **benthiavalicarb**-isopropyl to the plants at various concentrations before inoculation with the pathogen.
 - Curative: Inoculate the plants with the pathogen and then apply **benthiavalicarb**-isopropyl at different time intervals post-inoculation.
- Inoculation: Spray the plants with a zoosporangial suspension of the pathogen (e.g., *P. infestans*).
- Incubation: Maintain the plants in a high-humidity environment to facilitate infection.
- Disease Assessment: After a set incubation period, assess the disease severity on the leaves and calculate the percentage of disease control compared to untreated plants.[\[13\]](#)

Structure-Activity Relationship (SAR)

The fungicidal activity of **benthiavalicarb** and other valinamide carbamates is influenced by the specific stereochemistry and the nature of the substituents on the benzothiazole and valine moieties. The (R-L) stereoisomer of **benthiavalicarb**-isopropyl is the primary pesticidally active component.[9] The carbamate group is a key pharmacophore that contributes to the broad-spectrum activity of this class of fungicides.[15] Further research into the structure-activity relationships of N-benzhydryl valinamide carbamates has shown that substitutions on the aromatic rings can significantly impact the in vitro and in vivo fungicidal activity against pathogens like *Phytophthora capsici* and *Pseudoperonospora cubensis*. [16]

Conclusion

Benthiavalicarb represents a significant advancement in the control of Oomycete plant pathogens. Its unique mode of action, coupled with its excellent biological activity and favorable environmental profile, makes it a valuable tool for integrated pest management programs. This technical guide has provided a detailed overview of the key scientific and technical aspects of **benthiavalicarb**'s discovery and development, offering valuable insights for researchers and professionals in the field of agrochemical science.

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